

Long-Term Physiological Effects of Revalor Implants: A Technical Guide

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Compound of Interest

Compound Name: *Revalor*
CAS No.: *39450-18-5*
Cat. No.: *B1205055*

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Abstract

Revalor® implants, a combination of the synthetic androgen trenbolone acetate (TBA) and the natural estrogen estradiol-17 β (E2), are widely utilized in the beef industry to enhance growth performance and feed efficiency in cattle.[1][2] This technical guide provides a comprehensive overview of the long-term physiological effects of these implants. It delves into the metabolic fate of the active compounds, their impact on endogenous hormonal pathways and gene expression, and the resulting physiological changes in the animal. The document summarizes key quantitative data in structured tables for comparative analysis, details common experimental protocols for studying these effects, and provides visual representations of the underlying biological signaling pathways and experimental workflows through Graphviz diagrams. This guide is intended to serve as a core resource for researchers, scientists, and professionals in drug development investigating the mechanisms and implications of steroidal growth promotants in livestock.

Introduction to Revalor® Implants

Revalor® is a brand of hormonal implants used in beef cattle to improve average daily gain (ADG) and feed efficiency.[3][4] These implants contain a combination of trenbolone acetate (TBA), a synthetic androgen, and estradiol (E2), a natural estrogen.[5][6] Different formulations of **Revalor®** are available, varying in the dosage of TBA and E2 and their release mechanisms to suit different stages of cattle production.[5][6][7][8] For instance, **Revalor®**-XS contains 200 mg of TBA and 40 mg of E2, while **Revalor®**-H contains 200 mg of TBA and 20 mg of E2.[6][9] Some formulations, like **Revalor®**-XH and **Revalor®**-XS, feature a delayed-release mechanism, with both uncoated pellets for immediate effect and polymer-coated pellets for extended release up to 200 days.[1][5][6]

The administration of these implants is via subcutaneous placement on the back of the ear, which is discarded at slaughter to prevent the implant site from entering the food supply.[10] The U.S. Food and Drug Administration (FDA) has established acceptable safe limits for hormone residues in meat from treated animals.[10][11][12]

Metabolism and Excretion of Trenbolone Acetate and Estradiol

Upon implantation, trenbolone acetate is hydrolyzed to its active metabolite, 17 β -trenbolone. The primary metabolites excreted in both urine and feces are 17 α -trenbolone and 17 α -estradiol.[13][14] In serum, the predominant metabolite of TBA is 17 β -trenbolone.[14]

Studies have characterized the excretion profiles of these metabolites over time. For instance, in one study, blood, urine, and fecal samples were collected for 112 days following the administration of a combination implant containing 200 mg of TBA and 40 mg of E2.[13] The mean concentrations of 17 α -trenbolone and 17 α -estradiol in the feces of implanted steers were found to be 5.9 ± 0.37 ng/g and 2.7 ± 0.22 ng/g, respectively.[13] In urine, these steroids are primarily present as conjugates.[14]

The biotransformation of these hormones continues in excreta after leaving the animal. Conjugated steroids in urine rapidly degrade to free steroids with a half-life of 0.6-1.0 days.[15] The primary metabolite 17 α -trenbolone has a half-life of 5.1-9.5 days in excreta, while 17 α -estradiol has a longer half-life of 8.6-53 days.[15]

Quantitative Data on Physiological Effects and Residue Levels

The administration of **Revalor®** implants leads to significant and quantifiable improvements in cattle performance. Concurrently, regulatory bodies have established maximum residue limits (MRLs) for these hormones in edible tissues to ensure consumer safety.

Performance Metrics in Implanted Cattle

Performance Metric	Effect of Implantation	Magnitude of Effect	Citation
Average Daily Gain (ADG)	Increased	16-22% increase	[3] [4] [16]
Feed Efficiency	Improved	10-13% improvement	[3] [16]
Carcass Protein Accretion	Increased	82% increase in the first 40 days	[3] [4]
Longissimus Muscle Area	Increased	Significant increase	[3] [17]
Final Body Weight	Increased	96-127 lb heavier	[16]
Hot Carcass Weight	Increased	85 lb heavier	[16]

Hormone Residue Levels in Tissues and Excreta

Hormone/Metabolite	Matrix	Concentration	Citation
17 β -trenbolone	Serum (implanted steers)	Peak: 450 $\pm$ 130 pg/mL (day 1); Mean (112 days): 240 $\pm$ 36 pg/mL	[14]
17 α -trenbolone	Feces (implanted steers)	5.9 $\pm$ 0.37 ng/g	[13]
17 α -estradiol	Feces (implanted steers)	2.7 $\pm$ 0.22 ng/g	[13]
Trenbolone	Meat	MRL: 2 μ g/kg	[18]
Trenbolone	Liver	MRL: 10 μ g/kg	[18]

Signaling Pathways and Mechanisms of Action

The anabolic effects of **Revalor®** implants are mediated through the interaction of TBA and E2 with their respective receptors, leading to a cascade of downstream signaling events that ultimately promote muscle growth.

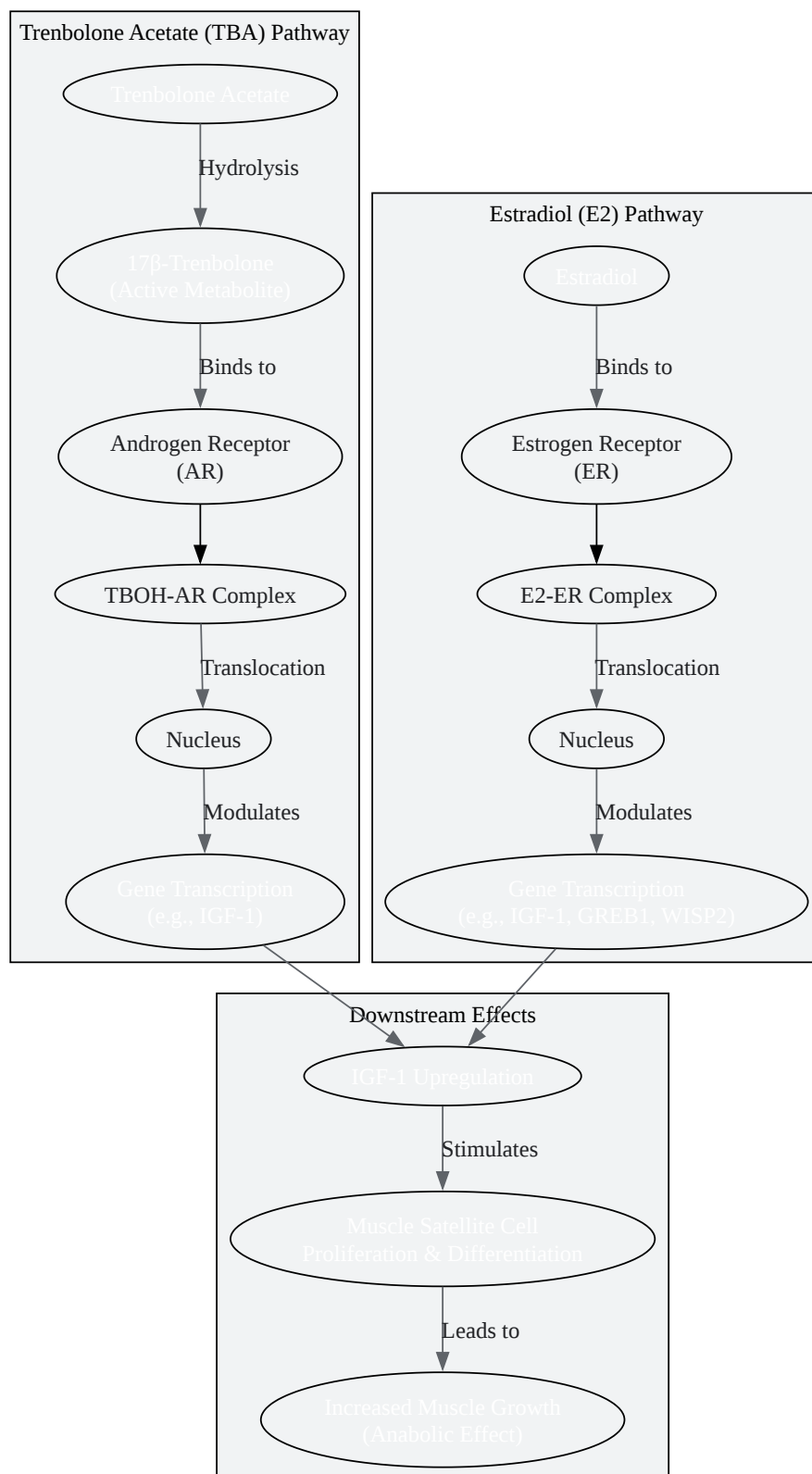
Trenbolone Acetate Signaling

TBA, through its active metabolite 17 β -trenbolone, binds to the androgen receptor (AR). This hormone-receptor complex then translocates to the nucleus, where it modulates the transcription of target genes. One of the key downstream effects is the upregulation of Insulin-like Growth Factor 1 (IGF-1).[3][19] IGF-1 plays a crucial role in muscle growth by stimulating the proliferation and differentiation of muscle satellite cells.[3][20] The signaling cascade involves the Raf-1/MEK1/2/ERK1/2 and the PI3K/Akt pathways.[20]

Estradiol Signaling

Estradiol binds to the estrogen receptor (ER), which also acts as a transcription factor to regulate gene expression. Similar to androgens, estrogens have been shown to increase IGF-1 mRNA levels in bovine satellite cells.[20] The combined action of TBA and E2 appears to have a synergistic effect on muscle growth, potentially through the upregulation of common gene

targets such as GREB1 and WISP2, which are involved in both androgen and estrogen signaling pathways.[21]



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Caption: Signaling pathways of Trenbolone Acetate and Estradiol.

Experimental Protocols

The investigation of the long-term physiological effects of **Revalor®** implants typically involves controlled studies with beef cattle. Below is a generalized experimental protocol synthesized from various studies.

Animal Selection and Housing

- **Animals:** Steers or heifers of a specific breed or crossbreed are selected.^{[19][22]} Animals are often blocked by weight to ensure even distribution across treatment groups.^[17]
- **Housing:** Animals are housed in pens, which may be equipped with systems to monitor individual feed intake.^[22]

Treatment Groups and Implant Administration

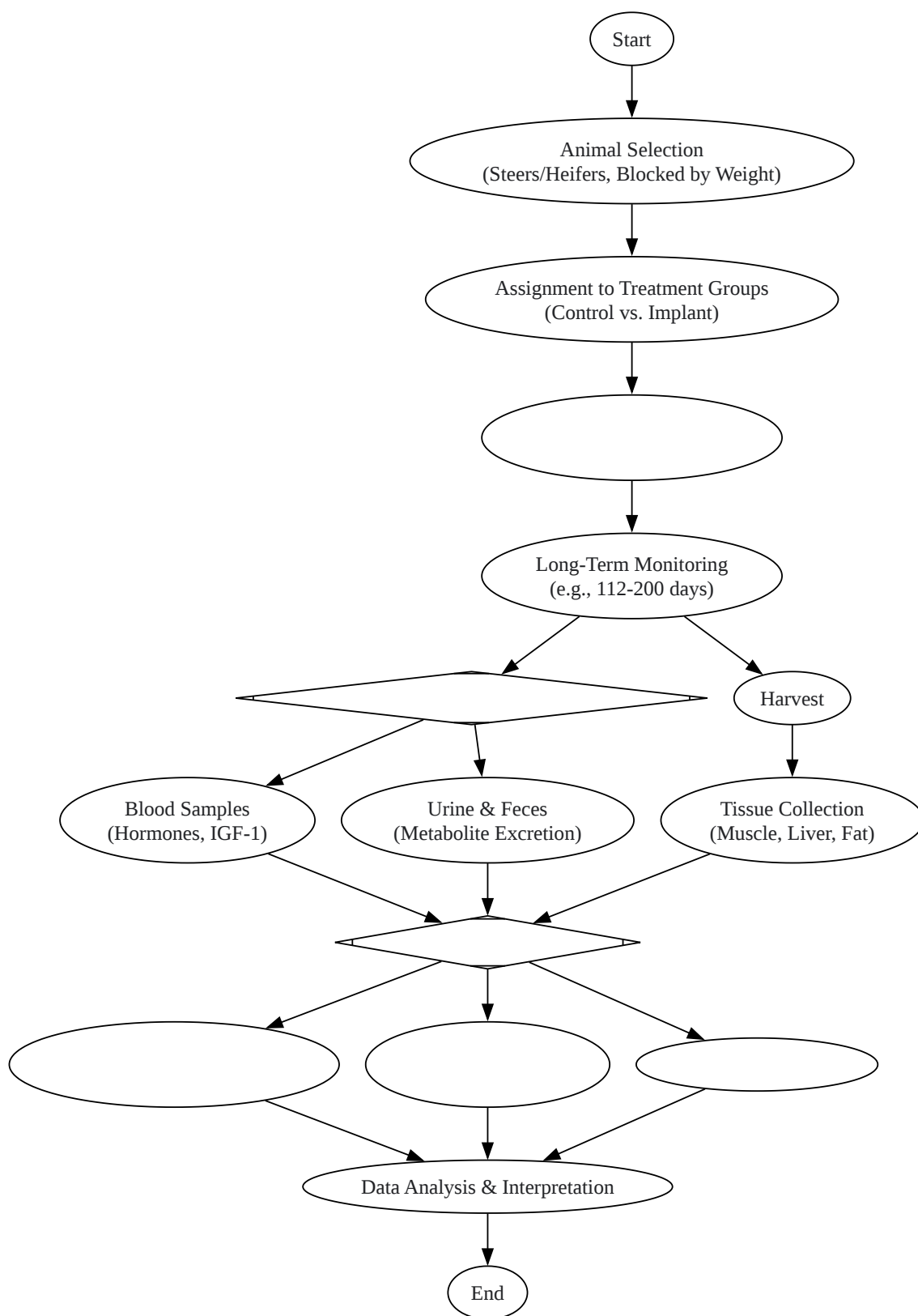
- **Treatment Groups:** A common design includes a control group (no implant) and one or more treatment groups receiving different implant strategies.^{[13][19][22]}
- **Implantation:** Implants are administered subcutaneously on the dorsal aspect of the ear according to the manufacturer's instructions.

Sample Collection and Analysis

- **Blood:** Blood samples are collected periodically (e.g., on days 0, 14, 35, 70, 105, 140, 175, and at the end of the study) via jugular venipuncture.^{[13][23]} Serum is harvested to quantify hormone concentrations (e.g., 17 β -trenbolone, estradiol), metabolites, and growth factors like IGF-1.^{[3][14][23]}
- **Urine and Feces:** Urine and fecal samples are collected to characterize the excretion profiles of hormone metabolites.^{[13][15]}
- **Tissues:** At the conclusion of the study, animals are harvested, and tissue samples (muscle, liver, kidney, fat) are collected for residue analysis and to assess carcass characteristics.^[17]

[24]

- Analytical Methods: Hormone and metabolite concentrations are typically determined using techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[13]
Gene expression analysis in tissues like the liver can be performed using reverse transcriptase quantitative polymerase chain reaction (RT-qPCR).[19][25]



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Caption: Generalized experimental workflow for studying **Revalor®** effects.

Conclusion

Revalor® implants exert their long-term physiological effects by modulating the endocrine system of cattle, primarily through the androgenic and estrogenic signaling pathways. The active compounds, trenbolone acetate and estradiol, lead to an upregulation of key growth factors like IGF-1, which in turn stimulates muscle protein synthesis and accretion. These effects translate into significant improvements in production efficiency, including increased average daily gain and improved feed conversion. The metabolism of these hormones results in the excretion of their metabolites, primarily in the feces and urine. The quantitative data on performance and residue levels, coupled with a detailed understanding of the experimental protocols and signaling pathways, provide a robust framework for future research and development in the field of animal growth promotion. This technical guide serves as a foundational resource for professionals seeking to understand and build upon the existing body of knowledge regarding the long-term physiological impacts of **Revalor®** implants.

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